

physical properties of 4-Ethyl-3,4-dimethylheptane

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Compound of Interest

Compound Name: 4-Ethyl-3,4-dimethylheptane

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An In-Depth Technical Guide to the Physical Properties of **4-Ethyl-3,4-dimethylheptane**

Introduction

4-Ethyl-3,4-dimethylheptane is a branched-chain alkane, a class of saturated hydrocarbons with the general formula C_nH_{2n+2} .^[1] As an isomer of undecane ($C_{11}H_{24}$), its molecular structure, characterized by a seven-carbon backbone with ethyl and methyl substituents, gives rise to specific physical properties that are of interest in various fields, including organic synthesis and as a potential fuel component.^[2] This guide provides a comprehensive overview of the core physical properties of **4-Ethyl-3,4-dimethylheptane**, supported by experimental data and established scientific principles. The accurate characterization of these properties is fundamental for its application in research and development, ensuring predictability in chemical processes and product formulation.

Molecular Structure and Identification

The unambiguous identification of **4-Ethyl-3,4-dimethylheptane** is crucial for any scientific investigation. Its structural and molecular identity is defined by several key identifiers.

The IUPAC name, **4-ethyl-3,4-dimethylheptane**, precisely describes the arrangement of its constituent atoms.^[3] The molecule consists of a heptane backbone, which is a chain of seven carbon atoms. An ethyl group ($-CH_2CH_3$) is attached to the fourth carbon atom, a methyl group ($-CH_3$) is attached to the third carbon atom, and another methyl group is also attached to the fourth carbon atom.^{[4][5]}

Below is a two-dimensional representation of the molecular structure of **4-Ethyl-3,4-dimethylheptane**, generated using the DOT language.



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Sources

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